

A Comparative Analysis of Basketane and Adamantane: Structure, Stability, and Reactivity

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Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
Cat. No.: *B15799688*

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A comprehensive guide for researchers, scientists, and drug development professionals on the distinct properties of the polycyclic alkanes, **basketane** and adamantane. This guide delves into their structural differences, comparative stability, and reactivity, supported by available experimental data.

Basketane and adamantane, both saturated polycyclic hydrocarbons, present fascinating case studies in the influence of molecular structure on chemical and physical properties. While adamantane is renowned for its exceptional stability and rigid, strain-free structure, **basketane** exhibits significant strain energy, leading to a markedly different reactivity profile. This guide provides a comparative overview of these two molecules, highlighting their key characteristics to inform research and development in medicinal chemistry and materials science.

Comparative Physicochemical Properties

The fundamental differences in the structural frameworks of **basketane** and adamantane give rise to distinct physicochemical properties. Adamantane's fused cyclohexane rings adopt a strain-free chair conformation, resulting in a highly stable molecule with a high melting point. In

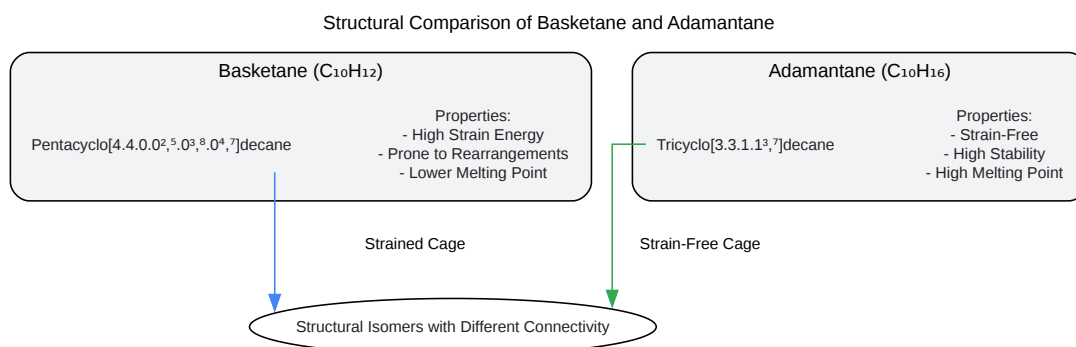
contrast, **basketane**'s cage-like structure, containing cyclobutane rings, is highly strained, which is reflected in its lower melting point and greater reactivity.

Property	Basketane	Adamantane
Molecular Formula	C ₁₀ H ₁₂ [1] [2] [3] [4] [5]	C ₁₀ H ₁₆ [6]
Molar Mass	132.206 g·mol ⁻¹ [2] [3] [4]	136.238 g·mol ⁻¹ [6]
IUPAC Name	Pentacyclo[4.4.0.0 ² , ⁵ .0 ³ , ⁸ .0 ⁴ , ⁷]decane [1] [2]	Tricyclo[3.3.1.1 ³ , ⁷]decane [6]
Melting Point	58–61 °C [1] [7]	270 °C (sublimes) [6]
Boiling Point	~185 °C at 760 mmHg [1] [7]	Sublimes [6]
Density	1.30 g/cm ³ [1] [7]	1.07 g/cm ³ (at 25 °C) [6]
Solubility	Soluble in organic solvents [1]	Poorly soluble in water; soluble in nonpolar organic solvents [6] [8]
Strain Energy	High (exceeding 100 kcal/mol) [1]	Virtually strain-free [6]

Structural Differences and Resulting Strain

The disparate properties of **basketane** and adamantane are a direct consequence of their unique three-dimensional structures. Adamantane's carbon skeleton is a diamondoid, representing the fundamental repeating unit of the diamond crystal lattice. This arrangement allows for ideal tetrahedral bond angles, minimizing angle and torsional strain.

Basketane, on the other hand, possesses a more complex, cage-like structure that includes strained four-membered rings. This deviation from ideal bond angles results in significant ring strain, making the molecule kinetically reactive and prone to rearrangements to less strained isomers.



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Caption: Structural relationship between **Basketane** and Adamantane.

Comparative Reactivity

The high strain energy of **basketane** dictates its chemical reactivity, making it susceptible to reactions that relieve this strain. In contrast, the stability of adamantane means that its reactions typically require more forcing conditions and often proceed via radical or carbocationic intermediates at the bridgehead positions.

Hydrogenolysis

A key difference in their reactivity is observed under hydrogenation conditions. **Basketane** undergoes selective hydrogenolysis of its strained C-C bonds. For instance, in the presence of a palladium on carbon (Pd/C) catalyst, **basketane** can be converted to the less strained isomer, twistane.^[1] Adamantane, being largely unreactive to such conditions, does not undergo similar skeletal rearrangements.

Metal-Catalyzed Rearrangements

Basketane is prone to valence isomerization catalyzed by transition metals. For example, silver(I) ions can catalyze the rearrangement of **basketane** to snoutane.[2][5] This reactivity highlights the utility of **basketane** as a precursor for the synthesis of other complex polycyclic systems. Adamantane does not typically undergo such rearrangements due to its inherent stability.

Functionalization

Functionalization of adamantane often targets its tertiary (bridgehead) C-H bonds, which are more reactive towards radical and electrophilic substitution.[9][10][11] For example, adamantane can be readily brominated at the bridgehead positions.[6] The reactivity of **basketane**, while also allowing for functionalization, is often dominated by skeletal rearrangements.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of these molecules are extensive. Below are representative examples of experimental methodologies for key reactions.

Determination of Solubility

Objective: To determine the solubility of **basketane** and adamantane in a nonpolar organic solvent (e.g., hexane) at a specific temperature.

Protocol:

- Prepare a saturated solution of the compound (**basketane** or adamantane) in hexane at a constant temperature (e.g., 25 °C) by adding an excess of the solid to the solvent and stirring for an extended period (e.g., 24 hours) to ensure equilibrium.
- Carefully filter the saturated solution to remove any undissolved solid.
- Take a known volume of the clear, saturated solution and evaporate the solvent completely under reduced pressure.
- Weigh the remaining solid residue.
- Calculate the solubility in grams per 100 mL of solvent.

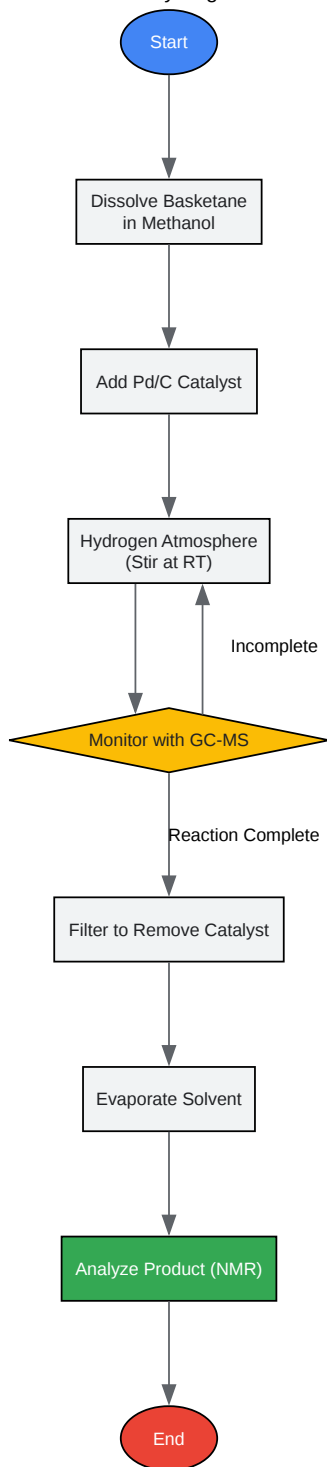
Catalytic Hydrogenation of Basketane

Objective: To demonstrate the strain-releasing rearrangement of **basketane** to twistane.

Protocol:

- Dissolve a known amount of **basketane** in a suitable solvent (e.g., methanol) in a reaction vessel.
- Add a catalytic amount of 10% palladium on carbon (Pd/C).
- Purge the reaction vessel with hydrogen gas and maintain a hydrogen atmosphere (e.g., using a balloon).
- Stir the reaction mixture at room temperature for a specified time (e.g., 12-24 hours).
- Monitor the reaction progress using Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, filter the reaction mixture to remove the catalyst.
- Remove the solvent under reduced pressure to obtain the crude product.
- Analyze the product mixture by ^1H NMR and ^{13}C NMR spectroscopy to confirm the formation of twistane.

Experimental Workflow: Hydrogenation of Basketane



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Caption: Workflow for the catalytic hydrogenation of **Basketane**.

Conclusion

The comparative study of **basketane** and adamantane provides valuable insights into the structure-property relationships of polycyclic hydrocarbons. Adamantane serves as a benchmark for stability and rigidity, making its derivatives attractive for applications in drug delivery and materials science where a robust scaffold is desired. Conversely, the high strain energy of **basketane** makes it a reactive and versatile building block for the synthesis of other complex and strained molecules. Understanding their distinct characteristics is crucial for leveraging their unique properties in various scientific and industrial applications.

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